

# The Discovery, Isolation, and Biological Activity of Conophyllidine from Tabernaemontana

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## Compound of Interest

Compound Name: Conophyllidine

Cat. No.: B15602656

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A Technical Guide for Researchers and Drug Development Professionals

## Introduction

The genus *Tabernaemontana*, belonging to the Apocynaceae family, is a rich source of structurally diverse and biologically active monoterpenoid indole alkaloids. Among these, the bisindole alkaloid **conophyllidine** has emerged as a compound of significant interest due to its potential therapeutic properties. This technical guide provides a comprehensive overview of the discovery, isolation, and proposed mechanism of action of **conophyllidine**, with a focus on its anticancer activities. Detailed experimental protocols, quantitative data, and a visualization of its signaling pathway are presented to aid researchers in the fields of natural product chemistry, pharmacology, and drug development.

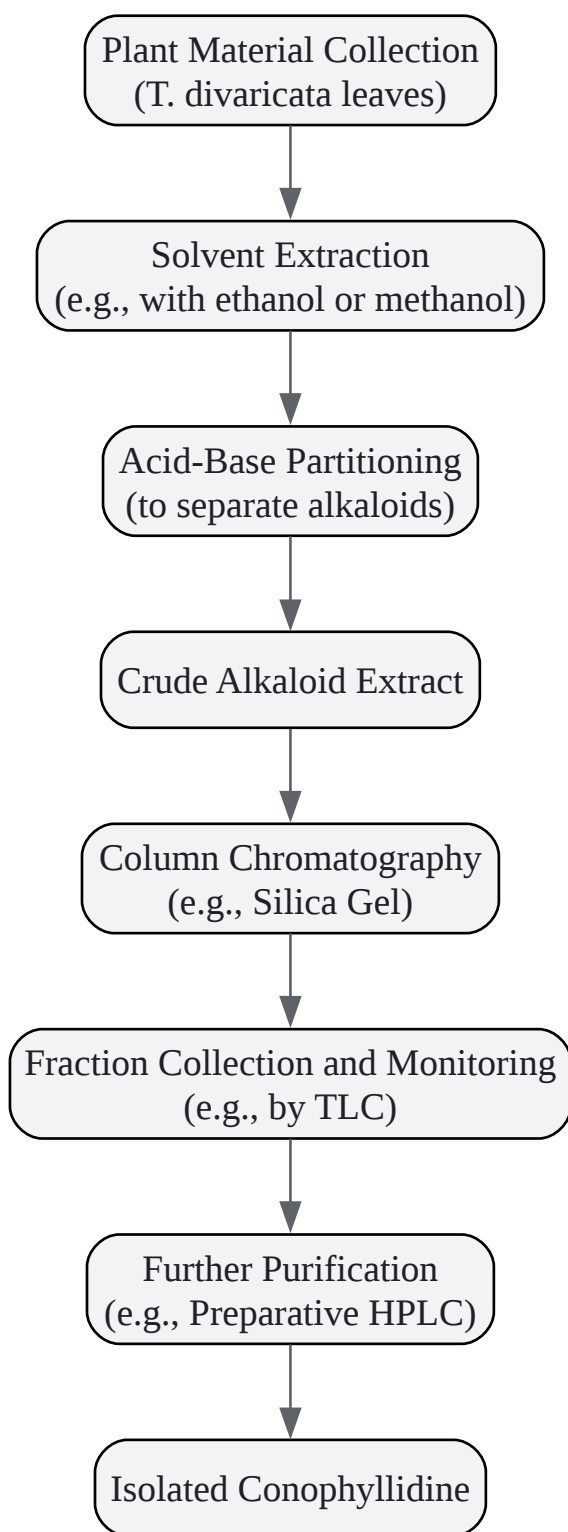
## Discovery

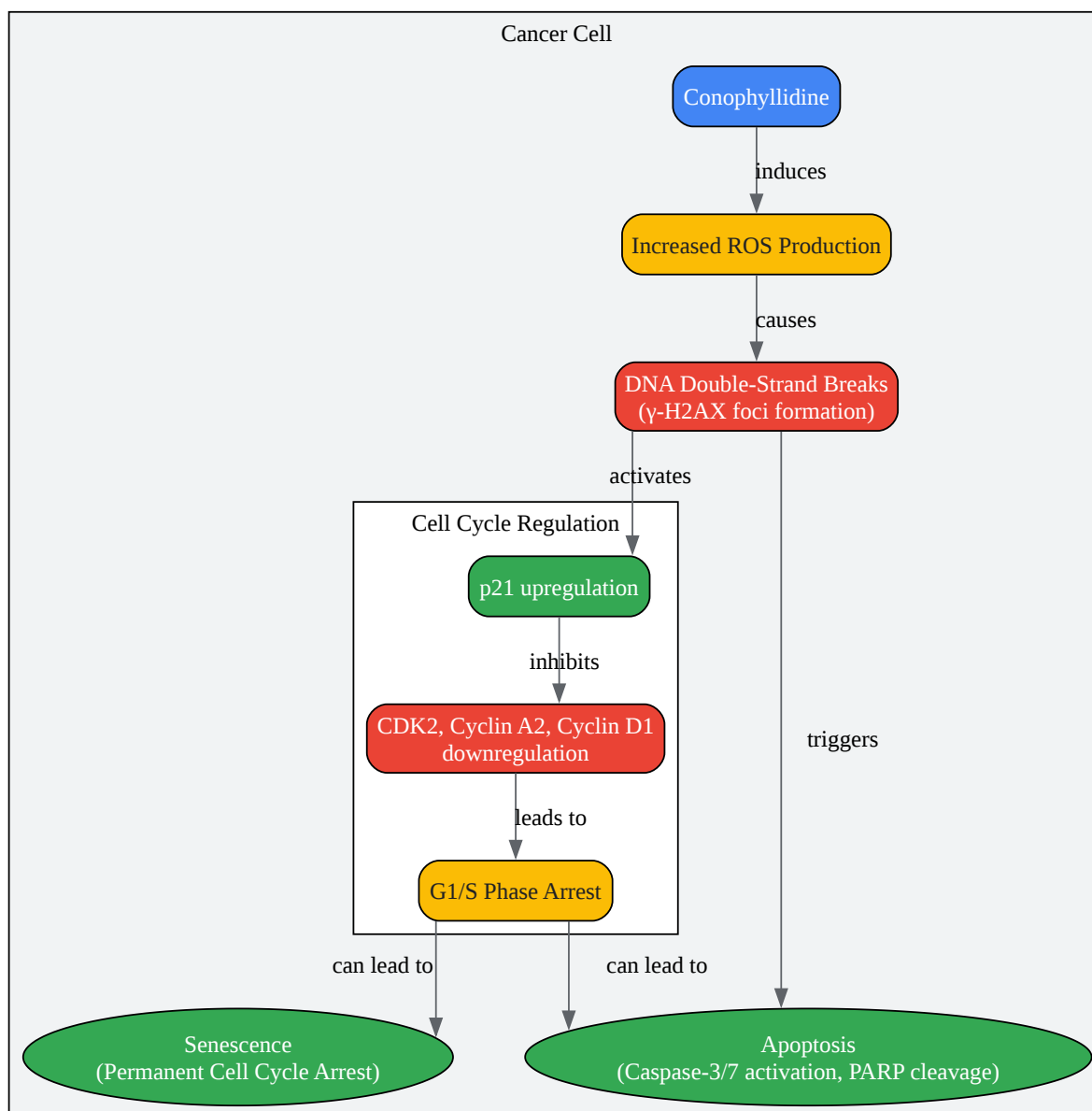
**Conophyllidine**, along with its congener conophylline, was first reported in 1993 by Kam, Loh, and Wei.<sup>[1]</sup> These novel dimeric alkaloids were isolated from the ethanolic extract of the leaves of the single flower variety of *Tabernaemontana divaricata* (L.) R.Br. ex Roem. & Schult., a plant widely cultivated in Southeast Asia.<sup>[1]</sup> The structures of these complex molecules were elucidated using a combination of spectroscopic methods and confirmed by X-ray analysis.<sup>[1]</sup> It is important to distinguish **conophyllidine** from the closely related compound conofolidine, which was later isolated from the Malayan plant *Tabernaemontana corymbosa*.<sup>[2][3]</sup> While structurally similar, they are distinct chemical entities.

## Experimental Protocols

While the seminal 1993 paper provides an outline of the isolation of **conophyllidine**, this guide synthesizes a more detailed, representative protocol based on established methods for the isolation of bisindole alkaloids from *Tabernaemontana* species.[\[4\]](#)[\[5\]](#)[\[6\]](#)

## General Workflow for Isolation and Purification





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- To cite this document: BenchChem. [The Discovery, Isolation, and Biological Activity of Conophyllidine from Tabernaemontana]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15602656#conophyllidine-discovery-and-isolation-from-tabernaemontana]

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